

Application Notes and Protocols: Reaction of (4-Bromo-2-propylphenyl)cyanamide with Nucleophiles

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Compound of Interest

Compound Name: (4-Bromo-2-propylphenyl)cyanamide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and data for the reaction of **(4-bromo-2-propylphenyl)cyanamide** with various nucleophiles, including amines, thiols, and alcohols. This information is intended to guide researchers in the synthesis of guanidines, isothiourreas, and isoureas, which are important scaffolds in medicinal chemistry and drug development.

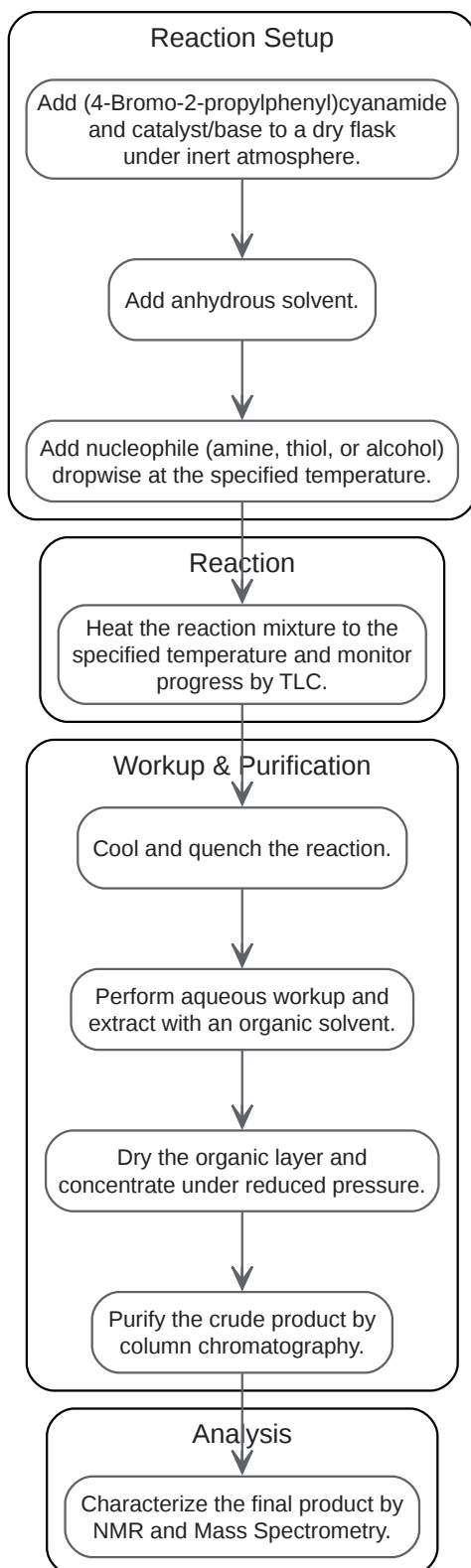
Introduction

(4-Bromo-2-propylphenyl)cyanamide is a versatile intermediate for the synthesis of a variety of nitrogen-containing compounds. The cyanamide functional group exhibits dual reactivity; the nitrogen atom is nucleophilic, while the nitrile carbon is electrophilic. This allows for facile addition of nucleophiles across the carbon-nitrogen triple bond, providing access to a diverse range of substituted products. The bromo and propyl substituents on the phenyl ring offer opportunities for further synthetic modifications, making this a valuable building block in discovery chemistry.

Reaction with Amine Nucleophiles: Synthesis of Substituted Guanidines

The reaction of **(4-bromo-2-propylphenyl)cyanamide** with primary and secondary amines leads to the formation of N,N'-disubstituted guanidines. This transformation can be achieved under thermal conditions or accelerated by the use of Lewis acids or copper catalysts.

General Reaction Scheme:



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